

Personal Protective Equipment & Operational Handling Guide: Cyclohexyl Isovalerate

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Compound of Interest

Compound Name: Cyclohexyl isovalerate

CAS No.: 7774-44-9

Cat. No.: B1581670

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CAS: 7774-44-9 | Formula: $C_{11}H_{20}O_2$ | Flash Point: 88°C (192°F)[1][2]

Executive Safety Assessment

Status: Combustible Liquid, Skin & Eye Irritant.[1][2] As a Senior Application Scientist, I approach **Cyclohexyl isovalerate** not merely as a flavoring agent (GRAS status), but as a concentrated organic ester in a laboratory setting. While often perceived as "low hazard" due to its fruity odor (apple/banana), this complacency is a common source of laboratory incidents.[1][2]

The primary risks are dermatitis from defatting action upon repeated contact and ocular damage from direct splashes.[1][2] Furthermore, with a flash point of 88°C (192°F), it falls under GHS Category 4 (Combustible Liquid) [1].[1][2] It does not require a flammables cabinet if stored alone, but in a mixed-solvent lab, it contributes to the fire load and must be managed accordingly.[1][2]

Core Hazard Statements (GHS)[1][2][3]

- H227: Combustible liquid.[1][2][3]

- H315: Causes skin irritation.[1][2][4][3]
- H319: Causes serious eye irritation.[1][2][4][3]

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves often provide a false sense of security against esters.[1][2] **Cyclohexyl isovalerate**, being lipophilic, can permeate thin nitrile films.[1][2] The following protocol is field-validated for handling >98% purity stocks.

PPE Selection Protocol[1][2]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Operational Workflow: From Storage to Synthesis[1][2]

This workflow integrates safety into the experimental process, ensuring data integrity and researcher safety.[1][2]

Phase A: Storage & Stability[1][2]

- Environment: Store in a cool, dry place away from oxidizing agents.
- Vessel: Glass or Stainless Steel.[1][2] Avoid PVC or low-density polyethylene for long-term storage as the ester may plasticize the container.[1][2]

- Headspace: Flush opened containers with Nitrogen or Argon.[1][2] Esters can hydrolyze slowly in the presence of atmospheric moisture to form Cyclohexanol and Isovaleric acid (which has a potent, unpleasant "sweaty sock" odor).[1][2]

Phase B: Handling Protocol

- Engineering Control: All transfers of volumes >10 mL must occur inside a certified fume hood.
- Static Mitigation: Grounding is not strictly required for small glass transfers due to the high flash point (88°C), but is mandatory if transferring into a reactor containing lower flashpoint solvents (e.g., Hexane, Ether).[1][2]
- Sensory Check: A sharp change in odor from "fruity" to "rancid cheese" indicates hydrolysis. [1][2] Do not use degraded reagents for sensitive synthesis.

Phase C: Emergency Response Logic

In the event of a spill, the response depends on volume and temperature.[1][2]



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Figure 1: Decision logic for **Cyclohexyl isovalerate** spill response. Note the escalation path for heated spills due to increased vapor generation.[1][2]

Waste Disposal & Decontamination[1][2]

Improper disposal of esters often leads to drain damage and environmental violations.[1][2]

Disposal Classification

- Waste Code: Non-halogenated organic solvent.[1][2]
- Segregation: Can be combined with other non-halogenated flammables (Acetone, Ethyl Acetate).[1][2] Do not mix with strong oxidizers (Nitric acid, Peroxides) as this creates an exothermic hazard.[1][2]

Decontamination of Glassware

Cyclohexyl isovalerate is insoluble in water (~18 mg/L) [4].[1][2] Standard dishwashing will result in oily smears.[1][2]

- Solvent Rinse: Rinse glassware with a small volume of Acetone or Ethanol.[1][2]
- Wash: Wash with warm soapy water (Alconox or similar surfactant).[1][2]
- Odor Check: If the "fruity" smell persists, the glass is not clean.[1][2] Repeat solvent rinse.[1][2]

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